

Measuring Caspase-3 Activity with (Asp)₂-Rhodamine 110: Application Notes and Protocols

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Compound of Interest

Compound Name: (Asp)₂-Rhodamine 110

CAS No.: 114984-30-4

Cat. No.: B15554113

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Introduction

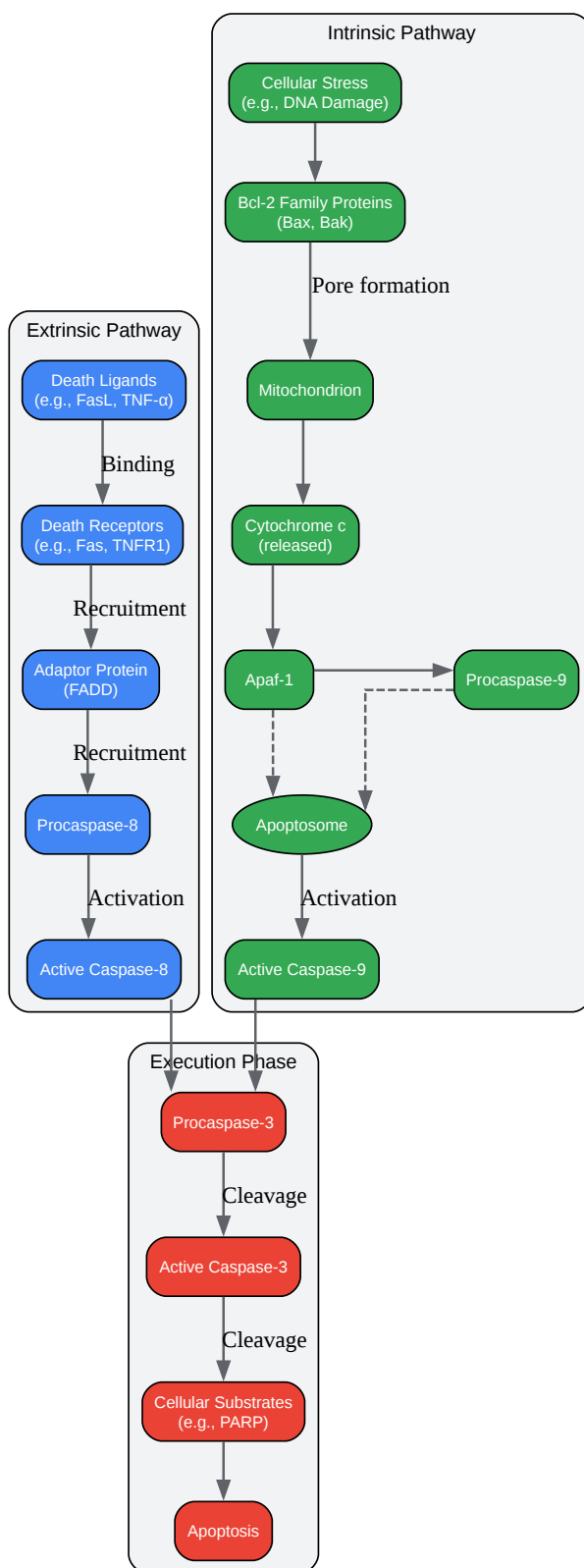
Caspase-3 is a critical executioner caspase in the apoptotic pathway, playing a central role in the proteolytic cleavage of key cellular proteins that leads to programmed cell death.[1] The quantification of caspase-3 activity is a reliable hallmark of apoptosis and a crucial tool for assessing the efficacy of pro-apoptotic or anti-apoptotic therapeutic agents. This document provides detailed application notes and protocols for measuring caspase-3 activity using the fluorogenic substrate (Asp)₂-Rhodamine 110, also known as (DEVD)₂-R110.

The assay is based on the cleavage of the non-fluorescent (DEVD)₂-R110 substrate by active caspase-3 (and caspase-7), which releases the highly fluorescent Rhodamine 110 (R110) molecule.[2] The fluorescence intensity, measured at an excitation/emission maximum of approximately 496/520 nm, is directly proportional to the amount of active caspase-3 in the

sample.^[2]^[3] The cleavage occurs in a two-step process, with the hydrolysis of the second DEVD peptide leading to a substantial increase in fluorescence, making this a highly sensitive assay.^[2]

Signaling Pathway of Caspase-3 Activation

Caspase-3 is activated via two primary pathways: the intrinsic (mitochondrial) and the extrinsic (death receptor) pathways. Both pathways converge on the activation of executioner caspases, including caspase-3, which then orchestrate the dismantling of the cell.^[4]^[5]

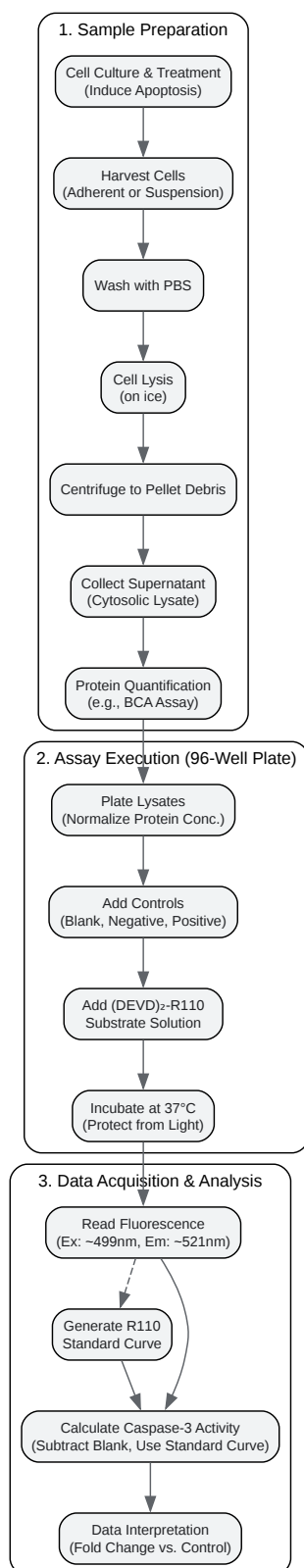


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Caption: Caspase-3 activation via intrinsic and extrinsic pathways.

Experimental Workflow

The overall workflow for the caspase-3 activity assay involves several key stages, from sample preparation to data analysis. This fluorometric assay is designed for a 96-well plate format and is suitable for high-throughput screening.[6]



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Caption: General workflow for the caspase-3 fluorometric assay.

Experimental Protocols

A. Reagent Preparation

- Lysis Buffer (50 mM HEPES, pH 7.4, 100 mM NaCl, 0.1% CHAPS, 1 mM DTT, 100 μ M EDTA): Prepare the buffer and store at 4°C. Add DTT fresh from a stock solution immediately before use.[\[1\]](#)
- 2X Reaction Buffer (100 mM HEPES, pH 7.4, 20% Glycerol, 0.5 mM EDTA, 10 mM DTT): Prepare the buffer and store at 4°C. Add DTT fresh from a stock solution immediately before use.
- (DEVD)₂-R110 Substrate (10 mM Stock): Reconstitute the lyophilized substrate in high-quality, anhydrous DMSO. Aliquot and store at -20°C, protected from light and moisture.
- Rhodamine 110 (R110) Standard (1 mM Stock): Reconstitute the R110 standard in DMSO. Aliquot and store at -20°C, protected from light.
- Caspase-3 Inhibitor (Ac-DEVD-CHO, 10 mM Stock): Reconstitute the inhibitor in DMSO. Aliquot and store at -20°C.[\[5\]](#)

B. Cell Lysate Preparation

This protocol is suitable for approximately $1-5 \times 10^6$ cells.

For Adherent Cells:

- Induce apoptosis in cultured cells using the desired method. Include an untreated control group.
- Aspirate the culture medium and wash the cells once with ice-cold PBS.
- Aspirate the PBS and add 50-100 μ L of ice-cold Lysis Buffer directly to the plate.
- Scrape the cells using a cell scraper and transfer the lysate to a pre-chilled microcentrifuge tube.

For Suspension Cells:

- Induce apoptosis in cultured cells. Include an untreated control group.
- Pellet the cells by centrifugation at 500 x g for 5 minutes at 4°C.
- Discard the supernatant and wash the cell pellet once with ice-cold PBS.
- Centrifuge again, discard the supernatant, and resuspend the cell pellet in 50-100 µL of ice-cold Lysis Buffer.

Lysis and Clarification (for both cell types):

- Incubate the cell suspension on ice for 15-20 minutes, vortexing gently every 5 minutes.[\[1\]](#)
- Centrifuge the lysate at 16,000 x g for 15 minutes at 4°C to pellet cellular debris.[\[1\]](#)
- Carefully transfer the supernatant (cytosolic extract) to a new, pre-chilled tube.
- Determine the protein concentration of the lysate using a standard protein assay (e.g., BCA or Bradford). This is crucial for normalizing caspase activity.
- Lysates can be used immediately or stored at -80°C for future use.

C. Caspase-3 Activity Assay Protocol (96-Well Plate Format)

- Prepare R110 Standards:
 - Perform serial dilutions of the 1 mM R110 stock solution in 1X Reaction Buffer to generate a standard curve (e.g., 0, 0.1, 0.2, 0.5, 1, and 2 µM).
 - Add 100 µL of each standard dilution to separate wells of a black, clear-bottom 96-well microplate.
- Set up Assay Wells:
 - Dilute cell lysates to a final concentration of 1-2 mg/mL protein with ice-cold Lysis Buffer.
 - In separate wells of the 96-well plate, add 50 µL of each cell lysate sample.

- Blank Control: Add 50 μ L of Lysis Buffer without cell lysate. This is for background subtraction.
- Negative Control (Uninduced Cells): Lysate from untreated cells.
- Positive Control (Induced Cells): Lysate from cells treated with an apoptosis-inducing agent (e.g., Staurosporine).
- Inhibitor Control: Lysate from induced cells pre-incubated with 1 μ L of 10 mM Ac-DEVD-CHO for 10-15 minutes at 37°C prior to adding the substrate.
- Prepare Substrate Master Mix:
 - Prepare a 2X working solution of the (DEVD)₂-R110 substrate. For a final concentration of 20 μ M in the well, dilute the 10 mM stock to 40 μ M in 1X Reaction Buffer.
 - Prepare enough master mix for all sample and control wells (50 μ L per well).
- Initiate Reaction:
 - Add 50 μ L of the 2X substrate working solution to each well containing lysate or buffer, bringing the total volume to 100 μ L.
- Incubation:
 - Incubate the plate at 37°C for 60-120 minutes, protected from light. The optimal incubation time may need to be determined empirically based on the level of caspase activity.
- Fluorescence Measurement:
 - Measure the fluorescence intensity using a microplate fluorometer with excitation at ~499 nm and emission at ~521 nm.

D. Data Analysis

- Subtract Background: Subtract the average fluorescence reading of the Blank Control wells from all other readings (standards and samples).

- **Plot Standard Curve:** Plot the background-subtracted fluorescence values for the R110 standards against their known concentrations (in μM). Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the R^2 value.
- **Calculate Caspase Activity:** Use the standard curve equation to calculate the concentration of R110 produced in each sample well.
- **Normalize Activity:** Normalize the caspase-3 activity to the protein concentration of the lysate. Activity can be expressed as $\text{pmol R110} / \text{min} / \mu\text{g protein}$.
- **Express as Fold Change:** For a relative comparison, calculate the fold increase in caspase-3 activity by dividing the normalized activity of the treated samples by the normalized activity of the uninduced control sample.

Data Presentation

Table 1: Rhodamine 110 Standard Curve

R110 Concentration (μM)	Average Relative Fluorescence Units (RFU) (Background Subtracted)
0.0	0
0.1	1520
0.2	3150
0.5	7800
1.0	15500
2.0	31100

Note: These are example data. Actual RFU values will vary depending on the instrument, gain settings, and reagents.

Table 2: Caspase-3 Activity in Staurosporine-Treated Jurkat Cells

Sample Condition	Average RFU (Background Subtracted)	Calculated R110 (μM)	Caspase-3 Activity (Fold Increase vs. Control)
Untreated Control	850	0.055	1.0
Staurosporine (1 μM , 4h)	12400	0.800	14.5
Staurosporine + Ac- DEVD-CHO	1100	0.071	1.3

Note: Example data calculated based on the sample standard curve above. Lysate protein concentration is assumed to be equal across all samples for this relative comparison.

Troubleshooting

Issue	Possible Cause	Suggested Solution
High Background Fluorescence	Substrate degradation	Prepare fresh substrate solution; store stock aliquots properly at -20°C, protected from light and moisture.
Contaminated reagents or buffer	Use high-purity, sterile reagents and water. Prepare fresh buffers.	
Low Signal / Weak Activity	Insufficient caspase activity	Increase cell number, use a more potent apoptotic stimulus, or increase the incubation time with the substrate.
Incorrect filter settings	Ensure the microplate reader is set to the correct excitation and emission wavelengths for Rhodamine 110 (~499/521 nm).	
Inactive enzyme in lysate	Prepare fresh lysates and keep them on ice at all times. Avoid repeated freeze-thaw cycles.	
High Well-to-Well Variability	Inaccurate pipetting	Use calibrated pipettes and ensure proper mixing of reagents in each well.
Inconsistent cell number or protein concentration	Ensure accurate cell counting and protein quantification for normalization.	

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